

Personal protective equipment for handling 1-Pyrrolidino-1-cyclopentene

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Compound of Interest

Compound Name: 1-Pyrrolidino-1-cyclopentene

Cat. No.: B128113

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Essential Safety and Handling Guide for 1-Pyrrolidino-1-cyclopentene

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Pyrrolidino-1-cyclopentene** (CAS: 7148-07-4). The following protocols are designed to ensure a safe laboratory environment and minimize risks associated with this chemical.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₉ H ₁₅ N ^[1]
Molecular Weight	137.22 g/mol ^[2]
Appearance	Clear brown to light yellow/orange liquid ^{[1][3]}
Boiling Point	93 °C at 16 mmHg ^[1] / 100-110 °C at 15 mmHg ^[4]
Density	0.941 - 0.95 g/mL at 25 °C ^{[1][4]}
Flash Point	46 - 47 °C ^[3]
Storage Temperature	2 - 8 °C ^[1]

Hazard Identification and Classification

1-Pyrrolidino-1-cyclopentene is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.[2][3][5] Ingestion may lead to gastrointestinal irritation, and inhalation of vapors can cause dizziness or suffocation.[3]

GHS Hazard Statement	Code	Description
Flammable liquids	H226	Flammable liquid and vapour. [2][5]
Skin corrosion/irritation	H315	Causes skin irritation.[2][5]
Serious eye damage/eye irritation	H319	Causes serious eye irritation. [2][5]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation.[2][5]

Operational Plan: Handling and Storage

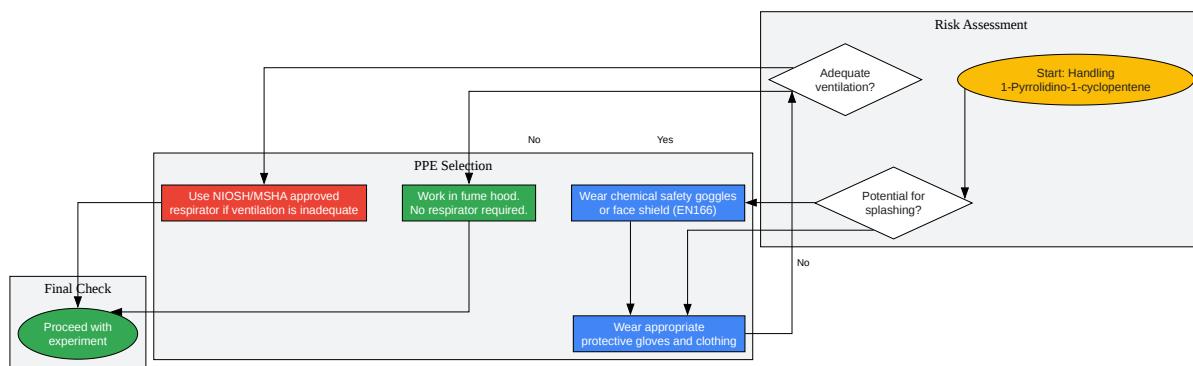
Adherence to the following step-by-step procedures is mandatory for the safe handling and storage of **1-Pyrrolidino-1-cyclopentene**.

I. Engineering Controls and Workstation Setup

- Ventilation: Always handle this chemical in a well-ventilated area.[3] A certified chemical fume hood is required.
- Safety Equipment: Ensure an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[3][6]
- Ignition Sources: Eliminate all potential ignition sources. Keep away from heat, sparks, open flames, and hot surfaces.[3][5] Use spark-proof tools and explosion-proof equipment.[3]
- Grounding: Ground and bond containers when transferring material to prevent static discharge.[5]

II. Personal Protective Equipment (PPE) Selection and Use

A risk assessment should always be performed to determine the appropriate level of PPE. The following provides a general guideline.



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PPE Selection Workflow for Handling **1-Pyrrolidino-1-cyclopentene**.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[3][5] A face shield may be necessary if there is a significant splash hazard.
- Skin Protection:
 - Gloves: Wear appropriate protective gloves.[3] Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.

- Clothing: Wear appropriate protective clothing to prevent skin exposure.[3] An impervious lab coat is recommended.
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88 standards must be followed.[3]

III. Handling Procedure

- Avoid contact with eyes, skin, and clothing.[3]
- Wash hands thoroughly after handling and before breaks.[3][5]
- Do not eat, drink, or smoke in the work area.
- Keep containers tightly closed when not in use.[3][5]

IV. Storage

- Store in a cool, dry, well-ventilated area away from incompatible substances.[3]
- Keep away from heat, sparks, and flame.[3] Store in a designated flammables area.[3]
- Store in a refrigerator suitable for flammable materials.[3]

Emergency and Disposal Plan

I. First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical attention.[3]
- Skin Contact: Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[2][3]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get immediate medical aid.[3]

- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Get immediate medical aid.[3]

II. Accidental Release Measures

- Evacuate: Evacuate personnel to a safe area.
- Ventilate: Ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition.[3]
- Containment: Use a spark-proof tool.[3] Absorb the spill with sand, dry lime, or soda ash and place it in a closed container for disposal.[3] A vapor-suppressing foam may be used to reduce vapors.[3]
- PPE: Use proper personal protective equipment as indicated in the section above.

III. Disposal

- Waste Characterization: Dispose of contents and container in accordance with all local, regional, national, and international regulations. The user is responsible for determining if the material is a hazardous waste at the time of disposal.
- Container Disposal: Empty containers retain product residue (liquid and/or vapor) and can be dangerous.[3] Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames.[3]
- Chemical Disposal: Chemical waste should be disposed of through a licensed waste disposal company. Do not let the product enter drains.[5]

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